

Safety and handling precautions for 2-Cyclohexylideneacetic acid

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Compound of Interest

Compound Name: 2-Cyclohexylideneacetic acid

Cat. No.: B074993

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An In-Depth Technical Guide to the Safe Handling of **2-Cyclohexylideneacetic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety and handling precautions for **2-Cyclohexylideneacetic acid** (CAS No: 1552-91-6). As a specialized chemical intermediate, understanding its properties and potential hazards is paramount to ensuring a safe laboratory environment. This document synthesizes data from authoritative sources to provide field-proven insights and self-validating protocols for researchers and drug development professionals.

Section 1: Chemical & Physical Properties

2-Cyclohexylideneacetic acid is a solid organic compound.^[1] A thorough understanding of its physical properties is the first step in a robust risk assessment. These characteristics influence its behavior under various laboratory conditions, affecting storage, handling, and emergency response strategies. For instance, its solid form at room temperature necessitates protocols to manage potential dust generation.^{[2][3]}

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ O ₂	[1] [4]
Molecular Weight	140.18 g/mol	[1] [5]
Appearance	White to Off-White Solid	[1]
Melting Point	91 - 94 °C	[1] [6]
Boiling Point	105-106 °C at 2 Torr	[1]
Solubility	Slightly soluble in Acetonitrile and Chloroform	[1]
pKa (Predicted)	4.25 ± 0.41	[1]

Section 2: Hazard Identification and Toxicological Profile

While specific toxicological data for **2-Cyclohexylideneacetic acid** is not extensively documented, data from analogous compounds and safety data sheets for similar structures indicate that it should be handled as a hazardous substance.[\[2\]](#)[\[3\]](#)[\[7\]](#) The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[2\]](#)[\[7\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#) Skin contact may lead to inflammation, characterized by itching, redness, or dryness.[\[8\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#) Direct contact with the eyes can result in redness, pain, or more severe damage.[\[8\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#) Inhalation of dust or aerosols can irritate the lungs and respiratory system.[\[8\]](#)

The causality behind these hazards lies in the acidic nature and chemical reactivity of the molecule. As a carboxylic acid, it can disrupt cell membranes and proteins upon contact, leading to the observed irritation. The lack of comprehensive long-term toxicity data

necessitates a cautious approach, treating the compound with the potential for unknown hazards and minimizing exposure at all times.

Section 3: Exposure Controls & Personal Protection

A multi-layered approach to exposure control is critical, combining engineering controls with appropriate Personal Protective Equipment (PPE).

Engineering Controls

The primary line of defense is to handle the chemical in a controlled environment that minimizes airborne concentrations.

- Ventilation: Use only in a well-ventilated area.[\[2\]](#)[\[8\]](#) A certified chemical fume hood is mandatory when weighing, transferring, or performing reactions that could generate dust or aerosols.[\[9\]](#)
- Eyewash and Safety Showers: Facilities must be equipped with an easily accessible eyewash fountain and safety shower in the immediate vicinity of handling.[\[2\]](#)[\[7\]](#)[\[9\]](#)

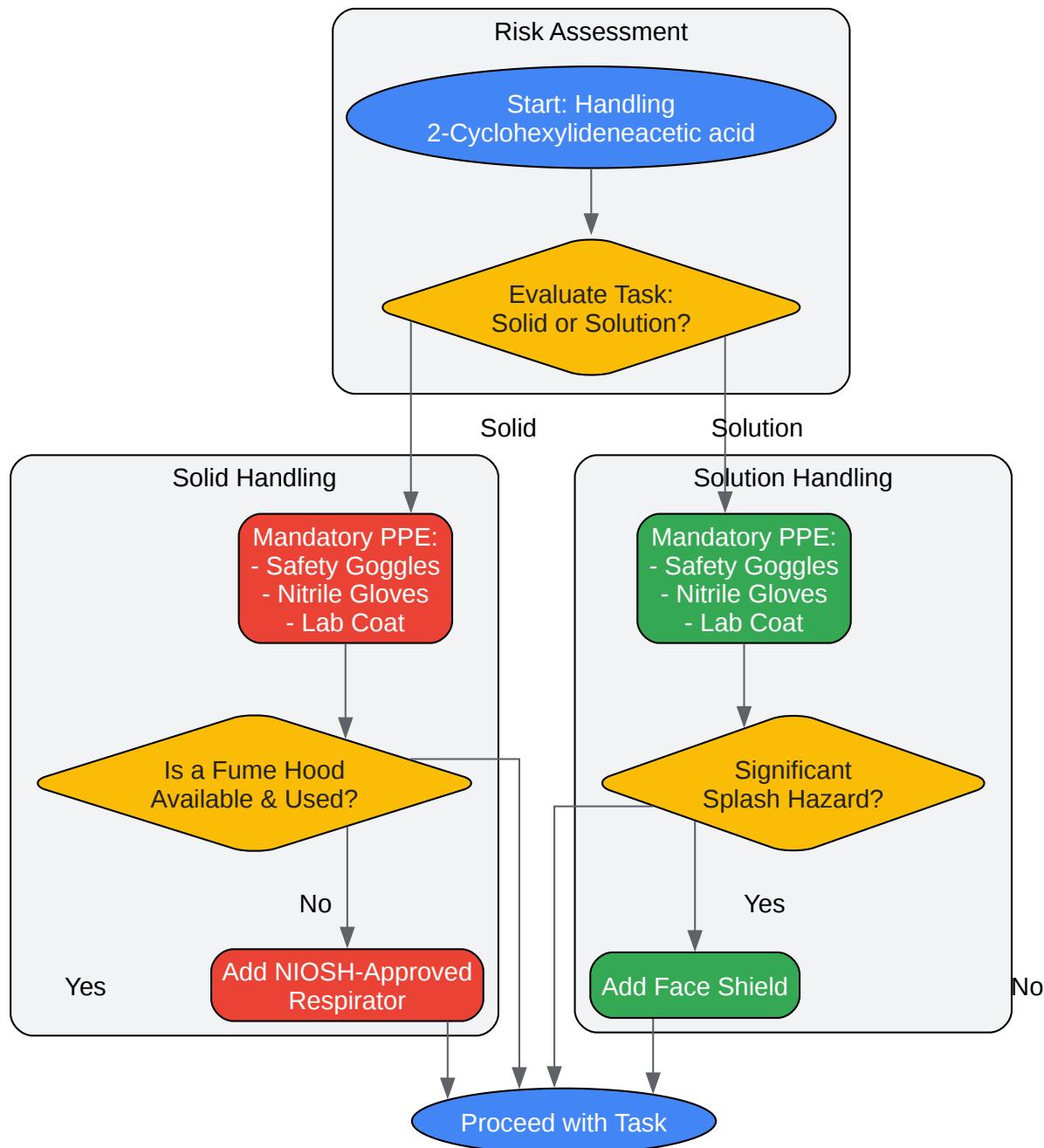
Personal Protective Equipment (PPE) Protocol

The selection of PPE must be based on a thorough risk assessment of the specific procedure being performed. The following protocol provides a self-validating system for ensuring adequate protection.

Step-by-Step PPE Selection and Use:

- Pre-Task Assessment: Before handling, evaluate the potential for exposure. Will you be handling the solid powder (risk of dust)? Or a solution (risk of splash)?
- Eye and Face Protection: Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 standards.[\[10\]](#)[\[11\]](#) If there is a significant splash hazard, a face shield should be worn in addition to goggles.[\[12\]](#)
- Skin Protection:

- Gloves: Wear appropriate chemical-resistant gloves.[7] Nitrile gloves are a suitable choice for incidental contact. Always inspect gloves for tears or punctures before use.[13] For prolonged handling, consult a glove compatibility chart.
- Lab Coat: A standard lab coat should be worn, fully buttoned, to protect personal clothing. For larger quantities or significant splash risk, a chemically resistant apron or coveralls should be used.
- Respiratory Protection: If engineering controls (i.e., fume hood) are not available or are insufficient to control airborne dust, a NIOSH-approved respirator is required.[3]
- Post-Task Removal: Remove PPE carefully to avoid cross-contamination. Gloves should be removed last, turning them inside out. Wash hands thoroughly with soap and water after removing all PPE.[8]

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Caption: PPE Selection Workflow for **2-Cyclohexylideneacetic acid**.

Section 4: Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to prevent accidental exposure and maintain the chemical's integrity.

Handling Protocol

- Preparation: Read the Safety Data Sheet (SDS) thoroughly before starting work. Ensure all necessary engineering controls and PPE are in place and functional.
- Area Designation: Designate a specific area for handling the acid, away from incompatible materials.
- Dispensing: Avoid generating dust when handling the solid.^[8] Open and handle containers with care.^[8] Use spark-proof tools if there is a risk of flammable vapors.^[11]
- Hygiene: Do not eat, drink, or smoke in the handling area.^[8] Wash hands thoroughly after handling, even if gloves were worn.^{[8][14]}
- Contamination: Immediately remove any clothing that becomes contaminated.^[8]

Storage Conditions

Improper storage can lead to degradation of the material or hazardous reactions.

- Container: Store in a tightly-closed container when not in use.^{[2][8]} Containers that have been opened must be carefully resealed and kept upright to prevent leakage.^[10]
- Environment: Store in a cool, dry, well-ventilated area.^[8]
- Incompatibilities: Keep away from incompatible substances, particularly strong oxidizing agents.^{[2][8]}
- Ignition Sources: Store away from sources of ignition, heat, and open flames.^{[8][9]}

Section 5: Emergency Procedures

A clear, rehearsed emergency plan is crucial. In any case of exposure or spill, prioritize personal safety and seek medical attention promptly.

First-Aid Measures

- General Advice: Move the affected person out of the dangerous area. Show the Safety Data Sheet to the attending physician.[2][8]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Obtain medical aid immediately.[2][8]
- Skin Contact: Immediately flush the skin with plenty of running water for at least 15 minutes while removing contaminated clothing and shoes.[2][8] Seek immediate medical attention.[8]
- Eye Contact: Immediately flush open eyes with plenty of running water for at least 15 minutes.[2][8] Remove contact lenses if present and easy to do.[2] Obtain medical aid immediately.[8]
- Ingestion: Do NOT induce vomiting.[2][8] Rinse the mouth with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately.[8]

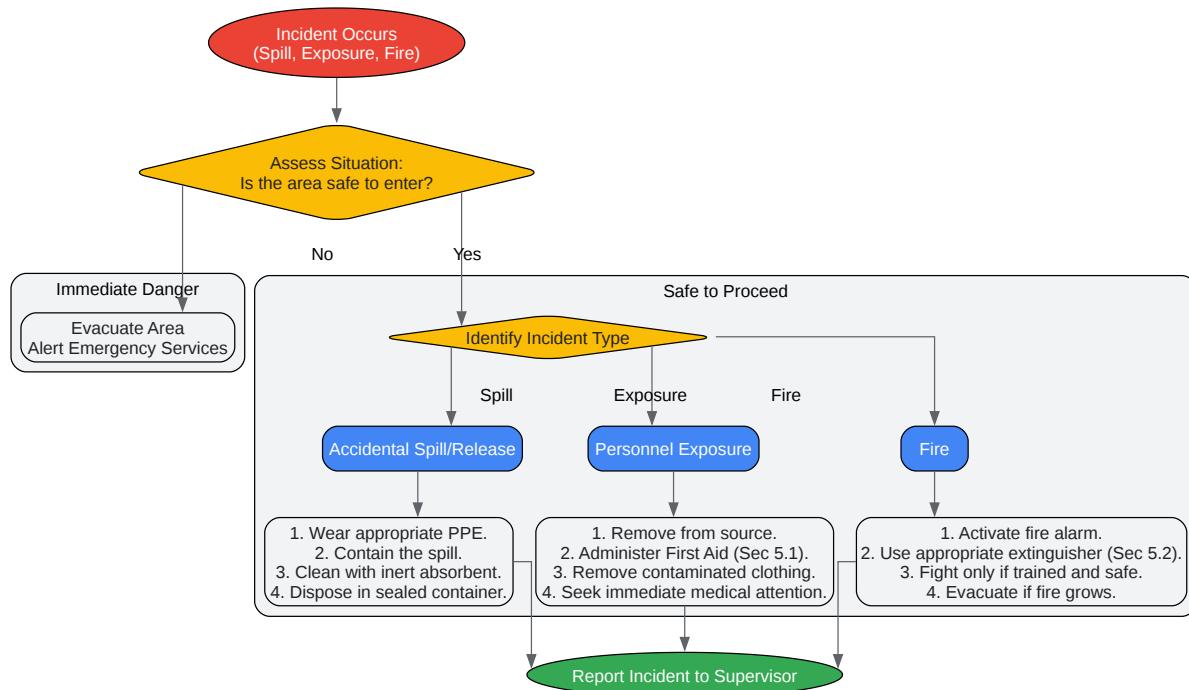
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[2][12]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[2] Hazardous decomposition products are primarily carbon oxides.[2][8]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][3]

Accidental Release Measures

- Evacuate: Keep unprotected personnel away from the spill area.[8]
- Ventilate: Ensure adequate ventilation.[8]
- Control Ignition Sources: Remove all sources of ignition.[8][9]

- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains, waterways, or soil.[8]
- Cleanup: For a solid spill, carefully sweep or vacuum up the material, minimizing dust generation.[10] Place the collected material into a suitable, labeled disposal container.[8]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Consult local regulations for proper disposal.[8]

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Caption: Emergency Response Decision Tree.

Section 6: Stability and Reactivity

- Chemical Stability: The compound is stable under recommended storage temperatures and pressures.[2][8]
- Conditions to Avoid: Avoid dust generation, extreme heat, and sources of ignition.[2][8][9]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[2][8]
- Hazardous Decomposition Products: When heated to decomposition, it may emit carbon oxides (CO, CO₂).[2][8]

Section 7: Disposal Considerations

Waste from this material must be handled as hazardous waste.

- Procedure: Offer surplus and non-recyclable solutions to a licensed disposal company.[12]
Do not allow the material to enter sewer systems or waterways.[8][12]
- Packaging: Dispose of contaminated packaging as unused product.[12]
- Regulations: All disposal practices must be in compliance with federal, state, and local regulations.

Conclusion

2-Cyclohexylideneacetic acid is a valuable research chemical that can be handled safely by adhering to the protocols outlined in this guide. The core principles of safe handling—understanding the hazards, using appropriate engineering controls and PPE, following established procedures, and being prepared for emergencies—are paramount. By integrating these practices into all laboratory workflows, researchers can effectively minimize risk and ensure a safe working environment.

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